

Tr-PEG2-OH safety data sheet and handling precautions

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Compound of Interest

Compound Name: Tr-PEG2-OH

Cat. No.: B1682557

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An In-depth Technical Guide to the Safe Handling of **Tr-PEG2-OH** for Researchers, Scientists, and Drug Development Professionals.

This technical guide provides comprehensive safety information and handling precautions for **Tr-PEG2-OH** (Trityl-PEG2-OH). The content is intended for an audience of researchers, scientists, and drug development professionals. All quantitative data is summarized in tables, and detailed experimental protocols are provided. A logical workflow for safe handling is presented in a Graphviz diagram.

Compound Identification and Properties

Tr-PEG2-OH, with the CAS number 105589-77-3, is a trityl ether-protected polyethylene glycol (PEG) derivative. The trityl group serves as a protective moiety for the hydroxyl group, which can be removed under mildly acidic conditions or through hydrogenolysis to allow for further conjugation reactions.^[1] Its hydrophilic PEG linker enhances water solubility, making it suitable for various applications in biomedical and biological research.^[1]

Table 1: Chemical and Physical Properties of **Tr-PEG2-OH**

| Property | Value |
|-------------------|-----------------------------------------|
| CAS Number | 105589-77-3[1] |
| Synonyms | 2-(2-(Trityloxy)ethoxy)ethanol[1] |
| Molecular Formula | C23H24O3[1] |
| Molecular Weight | 348.43 g/mol [1] |
| Purity | ≥98%[1] |
| Appearance | Not specified, typically a solid or oil |
| Solubility | Soluble in aqueous media[1] |

Hazard Identification and Safety Considerations

A specific Safety Data Sheet (SDS) for **Tr-PEG2-OH** is not readily available. Therefore, the hazard identification is based on the general properties of polyethylene glycol (PEG) compounds and standard laboratory chemicals.

PEGs are generally considered to be of low toxicity and are used in a wide array of consumer and pharmaceutical products.[2][3] However, it is important to note the following:

- **Immunogenicity:** There are growing concerns about the potential for anti-PEG antibodies to develop in patients, which can lead to accelerated blood clearance of PEGylated drugs and, in some cases, hypersensitivity reactions.[4][5]
- **Cellular Vacuolation:** Some studies on PEGylated biopharmaceuticals have shown cellular vacuolation, particularly in phagocytic cells.[2]

Given the lack of specific toxicity data for **Tr-PEG2-OH**, it should be handled with the care required for all research chemicals. Direct contact, inhalation, and ingestion should be avoided.
[6]

Handling, Storage, and Personal Protective Equipment (PPE)

Proper handling and storage are crucial for maintaining the integrity of **Tr-PEG2-OH** and ensuring laboratory safety.

Handling

All work with **Tr-PEG2-OH** should be conducted in a well-ventilated laboratory environment, preferably within a chemical fume hood.[6][7] Researchers should adhere to good laboratory practices, including washing hands thoroughly after handling.[8][9]

Storage

Table 2: Recommended Storage Conditions for **Tr-PEG2-OH**

| Condition | Recommendation |
|-------------|------------------------------|
| Temperature | Store at -5°C[1] |
| Atmosphere | Keep in a dry environment[1] |
| Light | Avoid sunlight[1] |

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling **Tr-PEG2-OH**.

Table 3: Recommended Personal Protective Equipment

| Type | Specification |
|------------------------|-------------------------------------------------------------------------------------------------------------------------------------------|
| Eye Protection | Safety glasses with side shields or goggles[8] |
| Hand Protection | Chemical-resistant gloves (e.g., neoprene)[8] |
| Body Protection | Laboratory coat[6] |
| Respiratory Protection | Not typically required under normal use with adequate ventilation. If dust or aerosols are generated, use a NIOSH-approved respirator.[8] |

Experimental Protocol: Safe Handling Workflow

This protocol outlines the key steps for safely handling **Tr-PEG2-OH** in a research laboratory, from receipt to disposal.

- Receiving and Inspection:
 - Upon receipt, visually inspect the container for any damage or leaks.
 - Verify that the product name and CAS number on the label match the order.
 - Log the compound into the laboratory's chemical inventory system.
- Preparation for Use:
 - Before opening, allow the container to equilibrate to room temperature to prevent moisture condensation.
 - Don appropriate PPE as specified in Table 3.
 - Conduct all weighing and solution preparation inside a chemical fume hood.[\[7\]](#)
- Weighing and Dissolving:
 - Use a clean, dedicated spatula for transferring the solid compound.
 - Weigh the desired amount of **Tr-PEG2-OH** into a suitable container.
 - Add the appropriate solvent to dissolve the compound. The hydrophilic nature of the PEG linker enhances its water solubility.[\[1\]](#)
- Reaction Setup and Execution:
 - If using **Tr-PEG2-OH** in a chemical reaction, ensure the reaction vessel is properly secured.
 - Perform the reaction in a well-ventilated fume hood.
- Post-Experiment Cleanup:

- Decontaminate all glassware and equipment that came into contact with **Tr-PEG2-OH** using an appropriate solvent.
- Clean the work area thoroughly.
- Waste Disposal:
 - Dispose of all waste materials, including empty containers, unused compound, and contaminated PPE, in accordance with institutional and local regulations for chemical waste.^[6] Do not pour chemical waste down the drain.^[6]

First Aid Measures

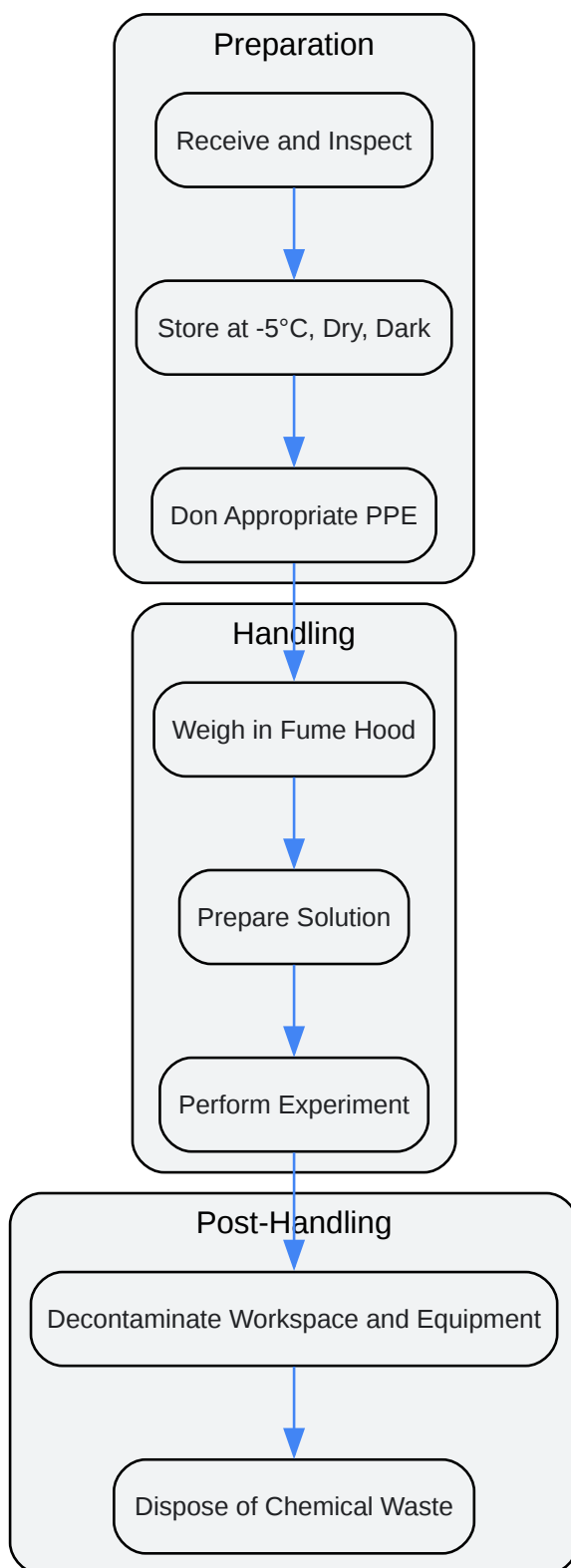
In case of accidental exposure, follow these first aid procedures.

Table 4: First Aid Measures

| Exposure Route | First Aid Procedure |
|----------------|-------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Inhalation | Move the person to fresh air. If breathing is difficult, seek medical attention. ^[7] ^[9] |
| Skin Contact | Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. ^[7] ^[9] |
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek medical attention. ^[7] ^[9] |
| Ingestion | Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention. ^[7] ^[9] |

Logical Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **Tr-PEG2-OH** in a laboratory setting.



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Caption: Logical workflow for the safe handling of **Tr-PEG2-OH**.

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